

Application Notes and Protocols for Cycleanine in Cell Culture

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Compound of Interest

Compound Name: Cycleanine

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These application notes provide detailed protocols for the preparation and use of **Cycleanine**, a bisbenzylisoquinoline alkaloid, in cell culture experiments. **Cycleanine** has demonstrated cytotoxic effects in various cancer cell lines, primarily through the induction of apoptosis and its activity as a calcium channel antagonist.

Physicochemical and Solubility Data

Proper handling and solubilization of **Cycleanine** are critical for obtaining reproducible experimental results. The following table summarizes its key physicochemical properties.

Property	Value	Citation(s)
Molecular Weight	622.75 g/mol	[1]
Molecular Formula	C ₃₈ H ₄₂ N ₂ O ₆	[1]
Appearance	White crystalline powder	
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone	[1]
DMSO Solubility	6.23 mg/mL (10 mM)	[1]
Storage (Powder)	-20°C for up to 3 years	[1]
Storage (in Solvent)	-80°C for up to 1 year	[1]

Biological Activity and Mechanism of Action

Cycleanine exerts its biological effects through multiple mechanisms, making it a compound of interest for cancer research. Its primary modes of action are the induction of apoptosis and the modulation of intracellular calcium levels.

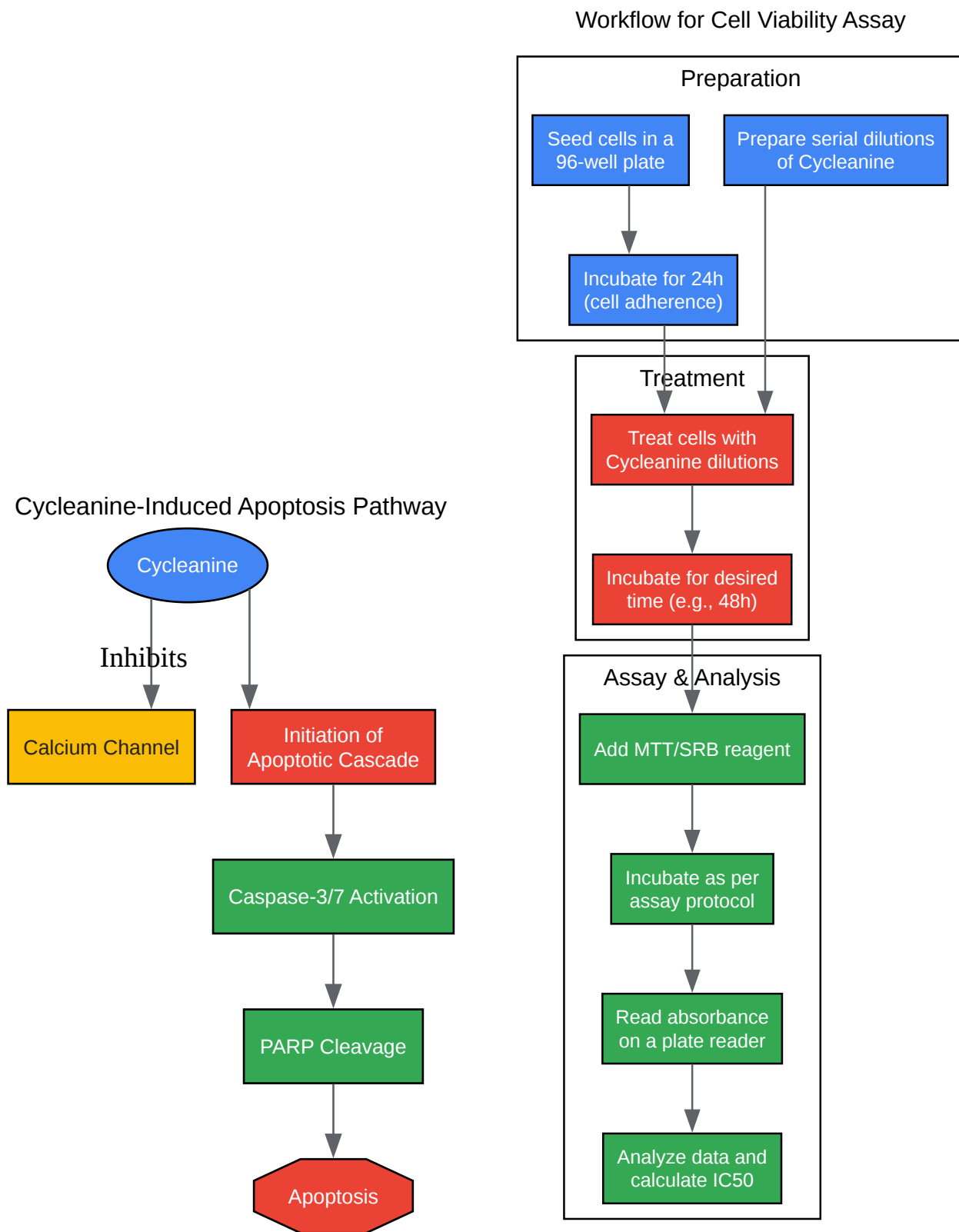
Induction of Apoptosis

Cycleanine has been shown to induce apoptosis in cancer cells.[2] This is characterized by the activation of key executioner caspases, Caspase-3 and Caspase-7, which subsequently cleave essential cellular substrates, including Poly (ADP-ribose) polymerase (PARP).[3] This cascade of events leads to the characteristic morphological and biochemical hallmarks of apoptotic cell death.

Calcium Channel Antagonism

Cycleanine also functions as a calcium channel antagonist.[4] By blocking calcium influx, it can disrupt various cellular signaling pathways that are dependent on calcium, potentially contributing to its cytotoxic effects.

The diagram below illustrates the known signaling pathway of **Cycleanine**-induced apoptosis.



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